

2-(Vinylloxy)ethanol drug delivery systems protein modification

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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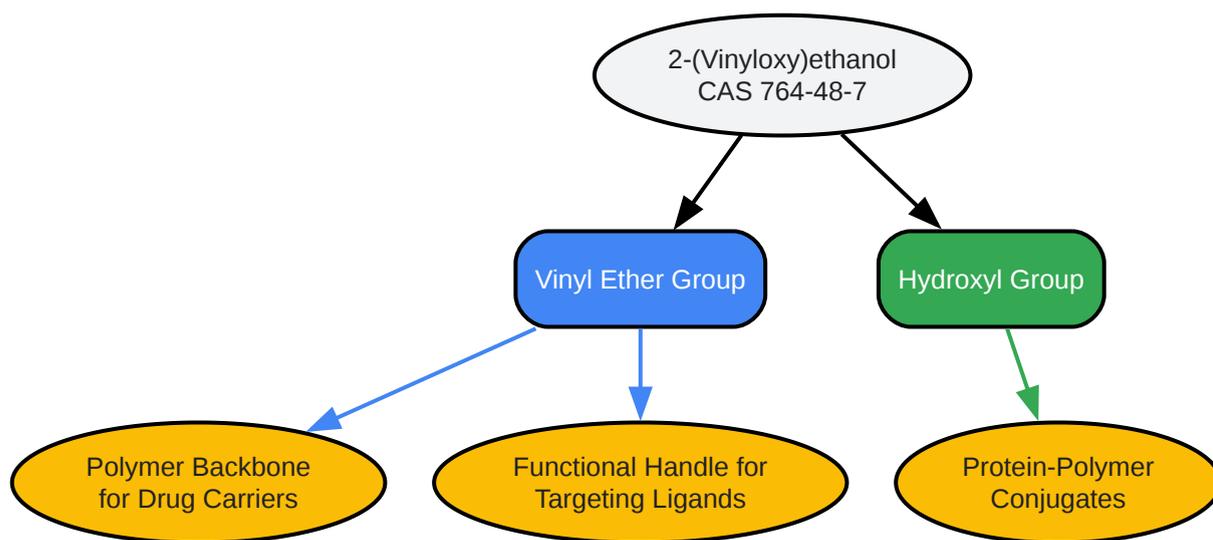
Chemical Profile: 2-(Vinylloxy)ethanol

Property	Value / Description
CAS Number	764-48-7 [1]
Chemical Name	2-(Vinylloxy)ethanol; Ethylxyethanol [1]
Boiling Point	143 °C (lit.) [1]
Density	0.982 g/mL at 25 °C (lit.) [1]
Refractive Index	n _{20/D} 1.436 (lit.) [1]
Flash Point	120 °F [1]
pKa	14.20 ± 0.10 (Predicted) [1]
General Use	Used in the production of polycarboxylic acid superplasticizers, adhesives, lubricants, and surface protection materials [1].

Potential Applications & Research Avenues

While direct biomedical applications are not documented, the chemical structure of **2-(Vinylloxy)ethanol** suggests potential research directions, which are visualized in the workflow below.

Hypothetical Research Path



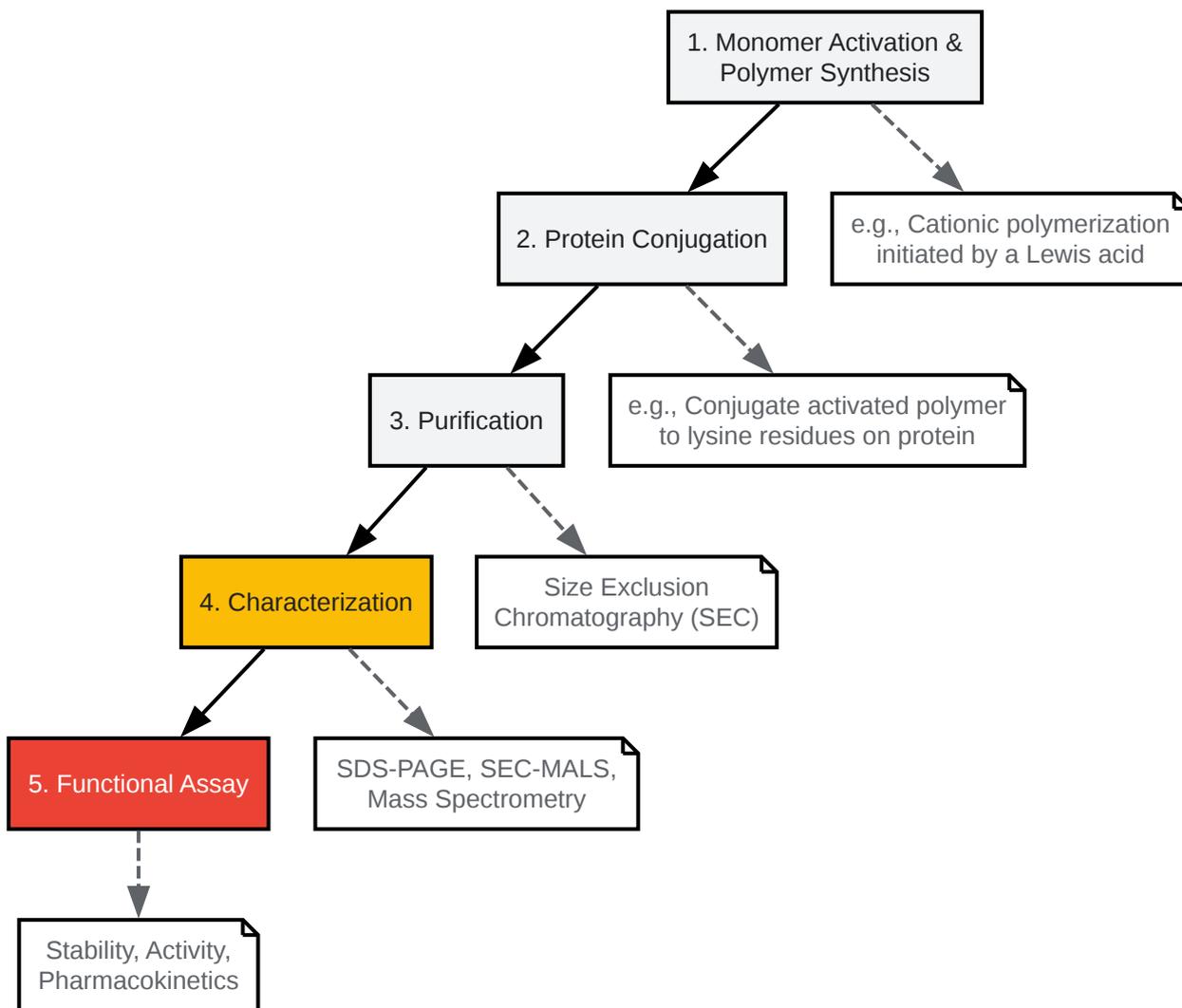
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The diagram above shows how the dual functional groups of **2-(Vinylloxy)ethanol** could be leveraged. Here are the underlying rationales for these potential applications:

- **Vinyl Ether Polymerization:** The vinyl ether group is highly reactive and can undergo **cationic polymerization** or be used in the synthesis of block copolymers [1]. This property is key for creating novel polymer backbones that could form the core of nanocarriers like micelles or dendrimers [2].
- **Hydroxyl Group as a Functional Handle:** The hydroxyl group can serve as an anchor point for further chemical modification. For instance, it could be used to covalently attach **targeting ligands** (like peptides or antibodies) to a polymer-drug conjugate, enhancing site-specific delivery [3].
- **Protein Modification:** While PEGylation is a well-established technique for improving the pharmacokinetics of therapeutic proteins [3], **2-(Vinylloxy)ethanol** could be investigated as a monomer for creating alternative polymer chains that are grafted onto proteins, potentially offering benefits like improved stability or reduced immunogenicity.

Proposed Experimental Workflow for Protein Conjugation

Given the lack of established protocols, the following is a generalized and hypothetical workflow for exploring the use of **2-(Vinylloxy)ethanol** in protein-polymer conjugation. **This is a proposed starting point for research, not a validated protocol.**



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Key Considerations for the Workflow:

- **Step 1:** The vinyl ether group would be the primary site for polymerization. Controlling polymer length (PDI) is critical [3].

- **Step 2:** The conjugation chemistry would depend on the functional group at the polymer's end. If the hydroxyl remains, it must be activated for reaction with protein amino acids (e.g., lysine). Site-specific conjugation is often preferred over random conjugation to preserve protein activity [3].
- **Step 4 & 5:** Rigorous characterization is non-negotiable. You would need to confirm the success of conjugation, measure the drug loading capacity, and evaluate the biological performance and safety of the resulting conjugate [4] [2].

Critical Research Gaps & Safety Notes

- **No Biomedical Data:** The search results confirm a complete lack of data on the **toxicity, biocompatibility, or immunogenicity** of **2-(Vinylloxy)ethanol** or its polymers in a biological context.
- **Safety First:** This compound is an industrial chemical with a reported flash point of 120°F (categorizing it as flammable) and no established safety profile for in-vivo use [1]. Any laboratory work requires extreme caution.
- **Protein Activity:** A major challenge in protein-polymer conjugation is maintaining the protein's native structure and biological activity after modification [3].

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References

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